

Application Notes and Protocols: Cesium Trifluoroacetate in Perovskite Solar Cell Research

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Compound of Interest

Compound Name: Cesium Trifluoroacetate

Cat. No.: B1261972

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These application notes provide a comprehensive overview of the use of **Cesium Trifluoroacetate** (CsTFA) as a key additive in the fabrication of high-performance perovskite solar cells (PSCs). The protocols and data presented are intended to guide researchers in leveraging CsTFA to enhance solar cell efficiency and stability.

Introduction to Cesium Trifluoroacetate in Perovskite Solar Cells

Cesium Trifluoroacetate (CsTFA) has emerged as a critical additive in the fabrication of perovskite solar cells, contributing to significant improvements in both power conversion efficiency (PCE) and long-term stability. The beneficial effects of CsTFA stem from the synergistic action of the cesium cation (Cs^+) and the trifluoroacetate anion (TFA^-). The incorporation of Cs^+ into the perovskite lattice is known to enhance thermal and structural stability.[1] Simultaneously, the TFA^- anion plays a crucial role in passivating defects at the grain boundaries and surface of the perovskite film, which are primary sources of non-radiative recombination and degradation.[1]

The use of CsTFA as an additive has been shown to promote the growth of larger, more uniform perovskite grains, leading to a reduction in defect density and improved charge carrier dynamics.[1] This results in enhanced photovoltaic performance, with reported efficiencies

reaching as high as 22.82%.^[1] Furthermore, the hydrophobic nature of the trifluoromethyl group in the TFA⁻ anion can impart increased moisture resistance to the perovskite film, thereby improving the environmental stability of the unencapsulated devices.

Quantitative Data Presentation

The following table summarizes the key photovoltaic performance parameters of perovskite solar cells fabricated with and without the addition of **Cesium Trifluoroacetate**. The data is extracted from a study demonstrating the synergistic effects of CsTFA.

Additive	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA/cm ²]	Fill Factor (FF) [%]
Control (without CsTFA)	20.95	1.12	23.89	78.3
With CsTFA	22.82	1.15	24.53	81.1

Data extracted from a study on the synergistic effects of CsTFA on perovskite solar cells.^[1]

Experimental Protocols

This section provides a detailed methodology for the fabrication of high-efficiency perovskite solar cells using **Cesium Trifluoroacetate** as an additive. The protocol is based on a typical procedure for fabricating inverted planar perovskite solar cells.

Materials and Reagents

- Indium tin oxide (ITO) coated glass substrates
- Zinc acetate dihydrate
- Ethanolamine
- 2-Methoxyethanol

- **Cesium Trifluoroacetate** (CsTFA)
- Lead (II) iodide (PbI₂)
- Formamidinium iodide (FAI)
- Lead (II) bromide (PbBr₂)
- Methylammonium bromide (MABr)
- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Chlorobenzene
- Spiro-OMeTAD
- Bis(trifluoromethane)sulfonimide lithium salt (Li-TFSI)
- 4-tert-Butylpyridine (t-BP)
- Gold (Au)

Substrate Preparation and Electron Transport Layer (ETL) Deposition

- Clean the ITO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen stream and then treat them with UV-ozone for 15 minutes to enhance wettability.
- Prepare a ZnO precursor solution by dissolving zinc acetate dihydrate (0.5 M) and ethanolamine (0.5 M) in 2-methoxyethanol.
- Spin-coat the ZnO precursor solution onto the cleaned ITO substrates at 4000 rpm for 30 seconds.

- Anneal the substrates at 200°C for 1 hour in air to form a uniform ZnO electron transport layer.

Perovskite Precursor Solution Preparation (with CsTFA)

- Prepare a stock solution of the triple-cation perovskite precursor. For a typical formulation, dissolve PbI_2 (1.1 M), FAI (1 M), PbBr_2 (0.2 M), and MABr (0.2 M) in a mixed solvent of DMF:DMSO (4:1 v/v).
- Prepare a separate stock solution of CsTFA in DMSO (e.g., 0.05 M).
- To the main perovskite precursor solution, add the CsTFA solution to achieve the desired final concentration. A typical starting concentration for optimization is in the range of 1-5 mol% with respect to the lead content.
- Stir the final precursor solution at room temperature for at least 1 hour before use.

Perovskite Film Deposition

- Transfer the substrates with the ZnO layer into a nitrogen-filled glovebox.
- Deposit the perovskite precursor solution containing CsTFA onto the ZnO layer via a one-step spin-coating process. A typical two-step program is:
 - 1000 rpm for 10 seconds (ramp rate of 200 rpm/s).
 - 5000 rpm for 30 seconds (ramp rate of 1000 rpm/s).
- During the second step, at approximately 15 seconds before the end of the program, dispense 100 μL of chlorobenzene as an anti-solvent onto the spinning substrate.
- Immediately after spin-coating, anneal the substrates on a hotplate at 100°C for 60 minutes in the glovebox.

Hole Transport Layer (HTL) and Electrode Deposition

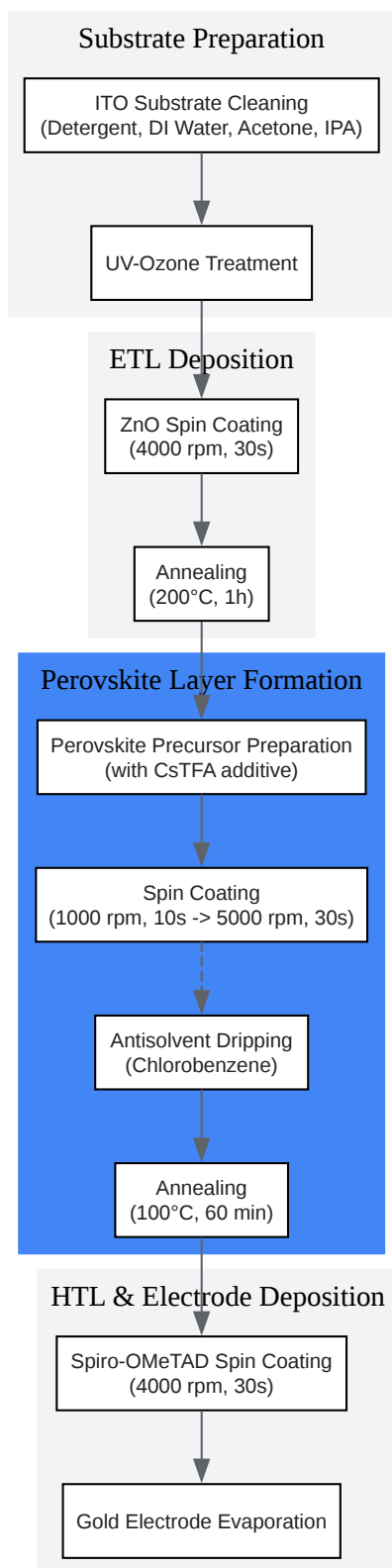
- Prepare the Spiro-OMeTAD solution by dissolving 72.3 mg of Spiro-OMeTAD in 1 mL of chlorobenzene.

- Add 28.8 μL of t-BP and 17.5 μL of a Li-TFSI solution (520 mg/mL in acetonitrile) to the Spiro-OMeTAD solution.
- Spin-coat the HTL solution onto the perovskite film at 4000 rpm for 30 seconds.
- Finally, thermally evaporate an 80 nm thick gold (Au) counter electrode on top of the HTL through a shadow mask to define the active area of the solar cell.

Visualizations

Experimental Workflow

The following diagram illustrates the step-by-step workflow for the fabrication of perovskite solar cells with the incorporation of **Cesium Trifluoroacetate**.

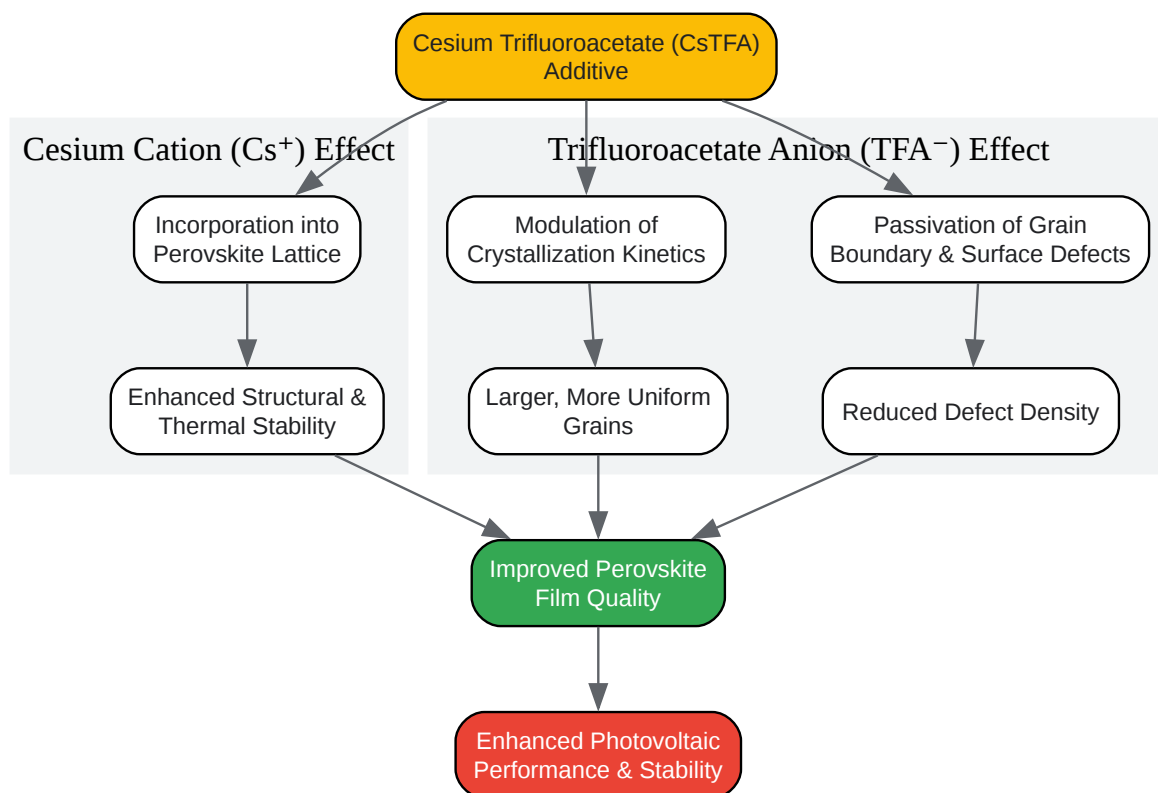


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Caption: Experimental workflow for perovskite solar cell fabrication with CsTFA.

Synergistic Mechanism of Cesium Trifluoroacetate

This diagram illustrates the dual role of **Cesium Trifluoroacetate** in improving the quality of the perovskite film and the overall device performance.



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References

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